

A Technical Whitepaper on the Anticancer Mechanisms of Tanshindiol C

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Compound of Interest

Compound Name: Tanshindiol C

Cat. No.: B3030843

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Tanshindiol C, a bioactive diterpenoid compound derived from the medicinal plant *Salvia miltiorrhiza* (Danshen), has emerged as a promising candidate in oncology research. Accumulating evidence demonstrates its potent anticancer activities across various cancer cell lines. This document provides a comprehensive technical overview of the molecular mechanisms through which **Tanshindiol C** exerts its effects on cancer cells. Key mechanisms include the induction of mitochondrial-mediated apoptosis, cell cycle arrest at the G2/M phase, and the epigenetic modulation via inhibition of the EZH2 histone methyltransferase. This guide synthesizes current research, presenting quantitative data, detailed experimental protocols, and signaling pathway visualizations to facilitate further investigation and drug development efforts.

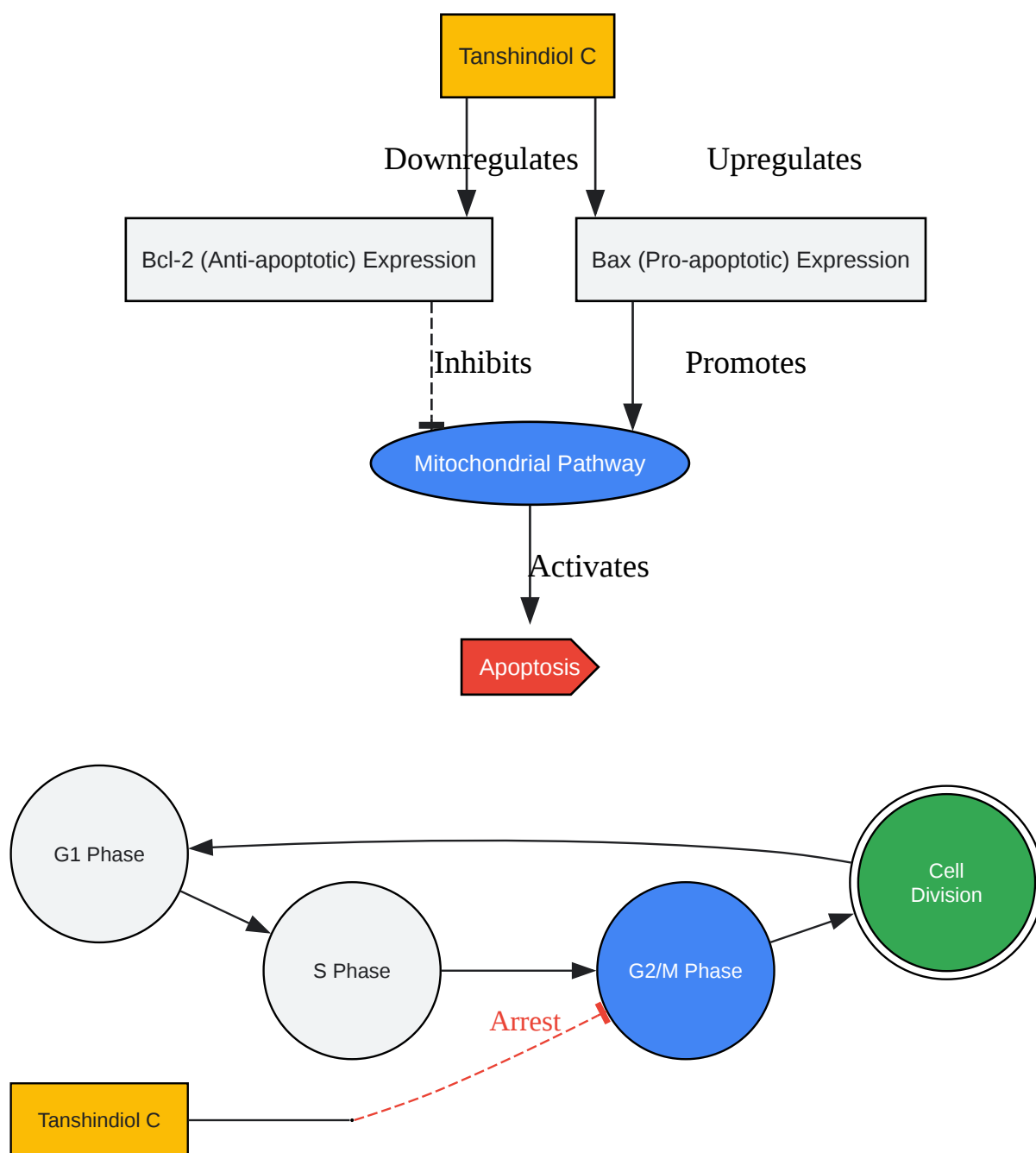
Core Mechanisms of Action

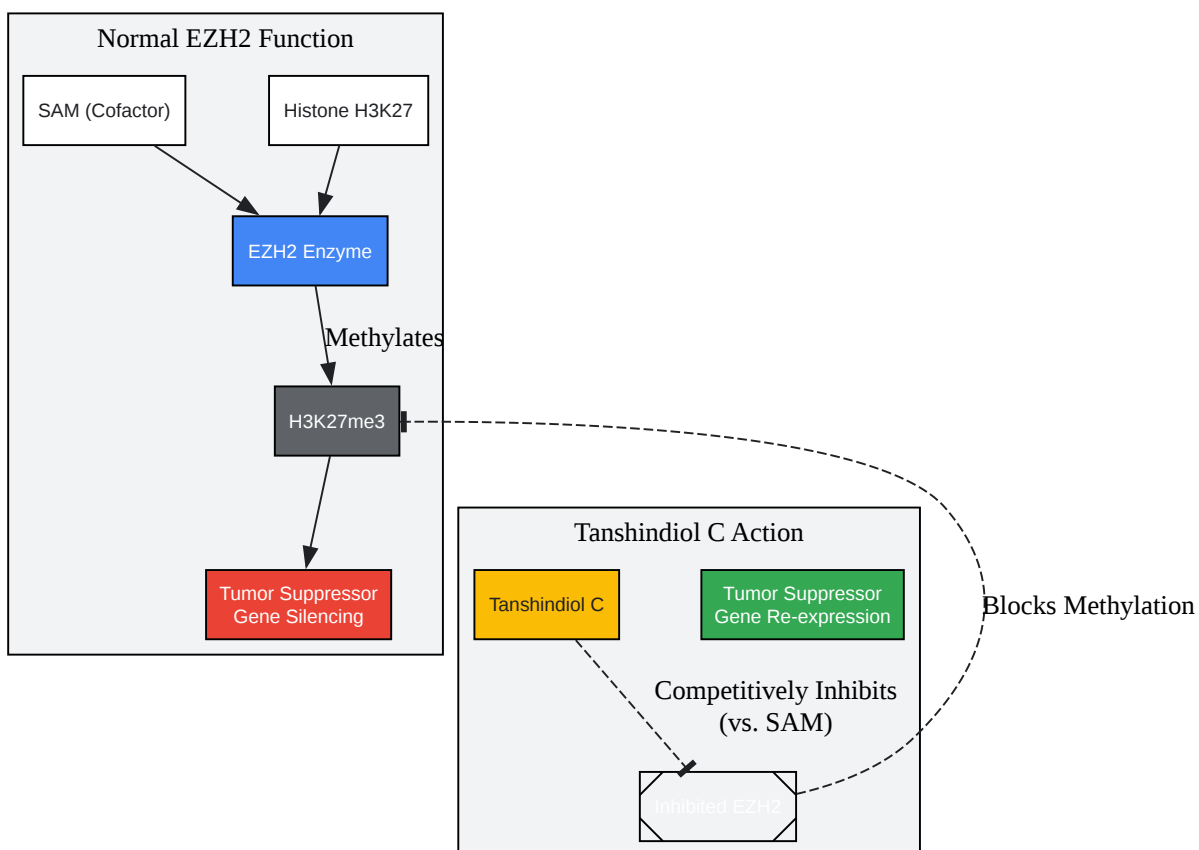
Tanshindiol C employs a multi-pronged approach to inhibit cancer cell proliferation and survival. The primary mechanisms identified are detailed below.

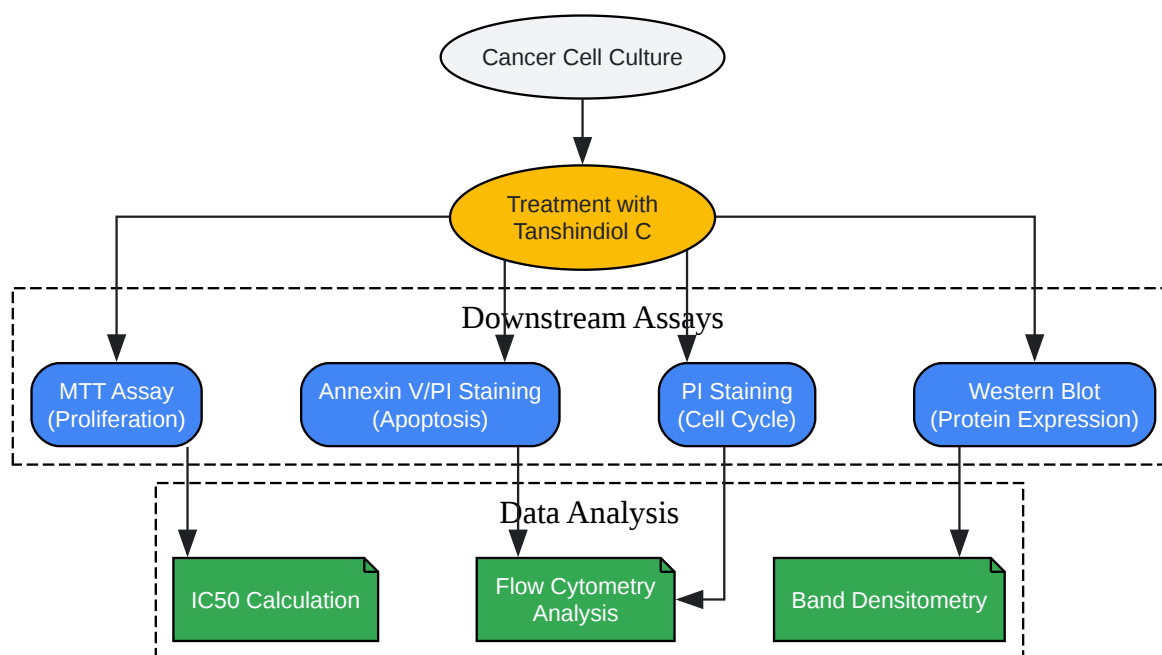
Induction of Mitochondrial-Mediated Apoptosis

A fundamental mechanism of **Tanshindiol C** is its ability to trigger programmed cell death, or apoptosis, in cancer cells. Studies on hepatocellular carcinoma cells (SNU-4235) show that

treatment with **Tanshindiol C** leads to characteristic apoptotic morphological changes.[1] This process is primarily mediated through the intrinsic mitochondrial pathway, which is characterized by a shift in the balance of pro-apoptotic and anti-apoptotic proteins of the Bcl-2 family. Specifically, **Tanshindiol C** upregulates the expression of the pro-apoptotic protein Bax while concurrently downregulating the anti-apoptotic protein Bcl-2.[1] This alteration disrupts the mitochondrial membrane potential, leading to the release of cytochrome c and subsequent activation of the caspase cascade, culminating in apoptosis.







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References

- 1. Tanshindiol-C suppresses in vitro and in vivo hepatocellular cancer cell growth by inducing mitochondrial-mediated apoptosis, cell cycle arrest, inhibition of angiogenesis and modulation of key tumor-suppressive miRNAs - PubMed [pubmed.ncbi.nlm.nih.gov]
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